

An In-depth Technical Guide to Sulfamonomethoxine-13C6

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Compound of Interest

Compound Name: Sulfamonomethoxine-13C6

Cat. No.: B15555553

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This technical guide provides comprehensive safety and technical information for **Sulfamonomethoxine-13C6**, a stable isotope-labeled version of the sulfonamide antibiotic Sulfamonomethoxine. This document is intended for researchers, scientists, and drug development professionals.

Safety Data Sheet (SDS) Information

A specific Safety Data Sheet for **Sulfamonomethoxine-13C6** is not readily available. The following information is based on the Safety Data Sheet for the parent compound, Sulfamonomethoxine, and should be used as a guideline for safe handling.

Hazard Identification

GHS Classification:

- Skin irritation (Category 2)[1][2]
- Eye irritation (Category 2A)[2]
- Skin sensitization (Category 1)[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

First-Aid Measures

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation or rash occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.

Handling and Storage

Handling: Avoid contact with skin, eyes, and clothing. Avoid dust formation and inhalation. Use only in a well-ventilated area. Wash hands thoroughly after handling.

Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is refrigerated (4°C). For long-term storage of solutions, -20°C or -80°C is recommended.

Personal Protective Equipment

Protection Type	Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator if dust is generated.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Sulfamonomethoxine and its ¹³C₆ labeled variant.

Property	Value	Reference
Molecular Formula	C ₅ ¹³ C ₆ H ₁₂ N ₄ O ₃ S	
Molecular Weight	286.26 g/mol	
Parent Compound MW	280.31 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	203 - 206 °C	
Boiling Point	513 °C	
Solubility	Soluble in ethanol and methanol	
Isotopic Enrichment	≥98%	

Toxicological Data

The toxicological data presented here is for the parent compound, Sulfamonomethoxine.

Test Type	Species	Route	Value
Oral LD50	Rat	Oral	10,000 mg/kg
Oral LD50	Mouse	Oral	4680 mg/kg
Intraperitoneal LD50	Rat	Intraperitoneal	2440 mg/kg
Intraperitoneal LD50	Mouse	Intraperitoneal	865 mg/kg
Intravenous LD50	Mouse	Intravenous	1010 mg/kg
Subcutaneous LD50	Rat	Subcutaneous	>7,000 mg/kg
Subcutaneous LD50	Mouse	Subcutaneous	>7,000 mg/kg

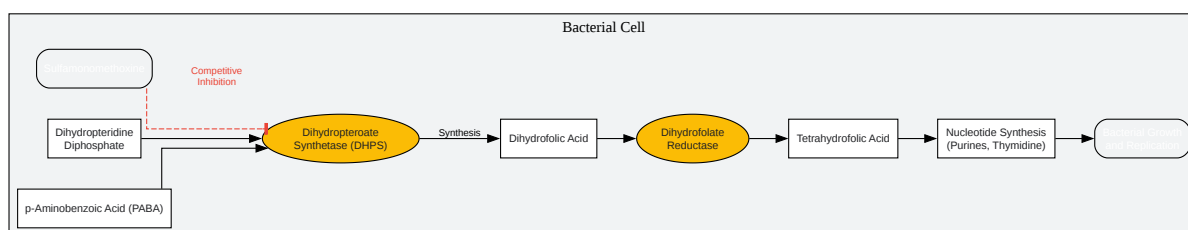
Data sourced from TOKU-E Safety Data Sheet.

Ecotoxicity Data

Organism	Test Duration	Endpoint	Value
Chlorella vulgaris	72 hours	EC50 (growth inhibition)	5.9 mg/L
Isochrysis galbana	72 hours	EC50 (growth inhibition)	9.7 mg/L
Daphnia magna	48 hours	LC50 (mortality)	48 mg/L
Daphnia similis	48 hours	LC50 (mortality)	283 mg/L
Daphnia magna	21 days	EC50 (reproduction)	14.9 mg/L
Daphnia similis	21 days	EC50 (reproduction)	41.9 mg/L

Mechanism of Action

Sulfamonomethoxine is a sulfonamide antibiotic that acts as a competitive inhibitor of the enzyme dihydropteroate synthetase (DHPS). This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid (THF). THF is an essential cofactor in the synthesis of purines, thymidine, and other amino acids. By blocking this pathway, Sulfamonomethoxine prevents bacterial growth and replication.



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Mechanism of action of Sulfamonomethoxine.

Experimental Protocols

Pharmacokinetic Study in Plasma using LC-MS/MS

This protocol provides a framework for quantifying Sulfamonomethoxine in plasma samples using **Sulfamonomethoxine-13C6** as an internal standard.

Objective: To determine the pharmacokinetic profile of Sulfamonomethoxine in an animal model.

Materials:

- Sulfamonomethoxine

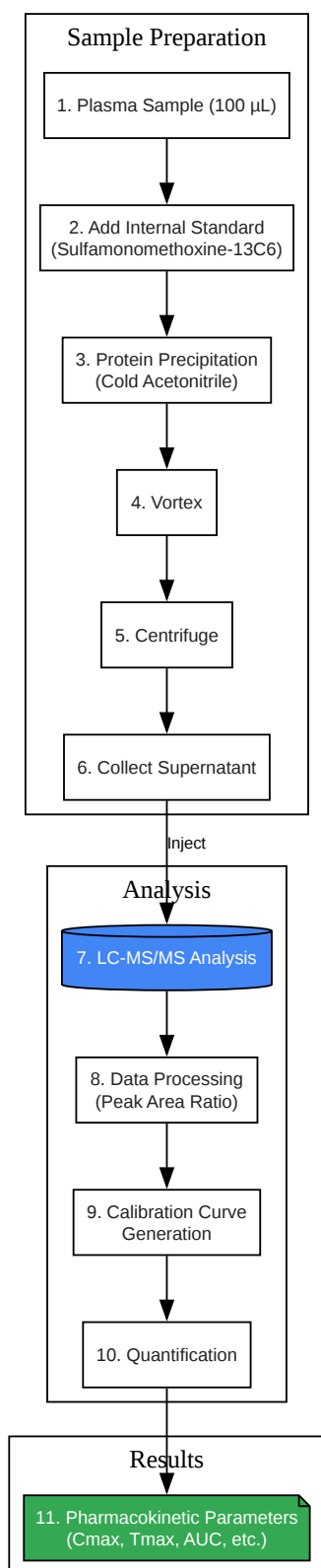
- **Sulfamonomethoxine-13C6** (Internal Standard)

- LC-MS/MS system
- Plasma samples from test subjects
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (LC-MS grade)
- Centrifuge
- Vortex mixer

Procedure:

- Preparation of Standards:
 - Prepare stock solutions of Sulfamonomethoxine and **Sulfamonomethoxine-13C6** in a suitable solvent (e.g., methanol).
 - Create a series of calibration standards by spiking blank plasma with known concentrations of Sulfamonomethoxine.
 - Prepare quality control (QC) samples at low, medium, and high concentrations.
- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of plasma sample (unknown, standard, or QC) into a microcentrifuge tube.
 - Add 10 µL of the **Sulfamonomethoxine-13C6** internal standard working solution.
 - Add 300 µL of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 12,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the specific precursor-to-product ion transitions for both Sulfamonomethoxine and **Sulfamonomethoxine-13C6**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio (Analyte/Internal Standard) against the concentration of the calibration standards.
 - Determine the concentration of Sulfamonomethoxine in the unknown samples and QC samples using the regression equation from the calibration curve.
 - Calculate pharmacokinetic parameters (e.g., C_{max}, T_{max}, AUC, half-life).



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Workflow for pharmacokinetic analysis.

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References

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